

Solubility Profile of 2,4-Dinitrobenzenesulfonic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Dinitrobenzenesulfonic acid

CAS No.: 89-02-1

Cat. No.: B1218727

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2,4-Dinitrobenzenesulfonic acid** in two common laboratory solvents: water and ethanol. The information presented herein is intended to support research, development, and formulation activities where this compound is utilized.

Quantitative Solubility Data

The solubility of **2,4-Dinitrobenzenesulfonic acid** varies significantly between aqueous and alcoholic solvents. The available quantitative and semi-quantitative data are summarized in the table below for ease of comparison.

Solvent	Solubility	Temperature (°C)	Notes
Water	35 g/L	25	-
Methanol	2.5% (w/v) (equivalent to 25 g/L)	Not Specified	Soluble
Ethanol	Soluble	Not Specified	No quantitative data available

Experimental Protocols for Solubility Determination

Accurate determination of solubility is critical for a wide range of scientific applications. The following sections detail standardized and generalized methodologies for measuring the solubility of **2,4-Dinitrobenzenesulfonic acid** in water and ethanol.

Determination of Solubility in Water

For determining the aqueous solubility of **2,4-Dinitrobenzenesulfonic acid**, the OECD Guideline 105 for the Testing of Chemicals, specifically the Flask Method, is recommended. This method is well-suited for substances with a solubility greater than 10^{-2} g/L.

Principle: A supersaturated solution of the solute in water is prepared and allowed to equilibrate. The concentration of the solute in the saturated aqueous phase is then determined by a suitable analytical method.

Apparatus:

- Glass flasks with stoppers
- Constant temperature water bath or shaker
- Centrifuge or filtration apparatus (e.g., syringe filters)
- Analytical balance
- Appropriate analytical instrumentation for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- **Preparation of a Supersaturated Solution:** Add an excess amount of **2,4-Dinitrobenzenesulfonic acid** to a flask containing a known volume of deionized water. The amount of substance should be sufficient to ensure that a solid phase remains after equilibration.
- **Equilibration:** Stopper the flask and place it in a constant temperature bath or shaker set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient period to reach equilibrium. A preliminary test can be conducted to determine the time required to reach equilibrium (e.g., 24 to 48 hours).
- **Phase Separation:** After equilibration, allow the undissolved solid to settle. To separate the saturated aqueous phase from the solid, centrifugation or filtration can be used. It is crucial to perform this step at the same temperature as the equilibration to avoid changes in solubility.
- **Concentration Analysis:** Carefully remove an aliquot of the clear, saturated supernatant. Determine the concentration of **2,4-Dinitrobenzenesulfonic acid** in the aliquot using a validated analytical method. UV-Vis spectrophotometry is a potential method, given the chromophoric nature of the dinitroaromatic system.
- **Replicate Measurements:** The experiment should be performed in at least triplicate to ensure the reliability of the results.

Determination of Solubility in Ethanol

While a specific standardized guideline for solubility in organic solvents is not as universally cited as the OECD guideline for water, a general and robust experimental protocol can be followed.

Principle: A saturated solution of the solute in ethanol is prepared by equilibrating an excess of the solid with the solvent at a constant temperature. The concentration of the solute in the resulting clear solution is then measured.

Apparatus:

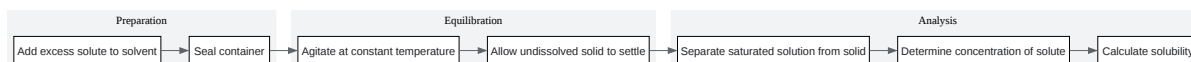
- Screw-cap vials or glass flasks
- Constant temperature incubator or shaker
- Vortex mixer
- Centrifuge or filtration apparatus suitable for organic solvents
- Analytical balance
- Analytical instrumentation for concentration determination (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- Sample Preparation: Add an excess amount of **2,4-Dinitrobenzenesulfonic acid** to a pre-weighed screw-cap vial.
- Solvent Addition: Add a known volume or mass of ethanol to the vial.
- Equilibration: Tightly cap the vial and place it in a constant temperature incubator or shaker. The mixture should be agitated (e.g., using a vortex mixer periodically or continuous shaking) for a predetermined time to ensure equilibrium is reached.
- Phase Separation: After equilibration, centrifuge the vial at the experimental temperature to pellet the undissolved solid. Alternatively, filter the solution through a solvent-compatible filter (e.g., PTFE).
- Sample Analysis: Carefully withdraw a known volume of the clear supernatant. Dilute the aliquot with a suitable solvent if necessary and determine the concentration of **2,4-Dinitrobenzenesulfonic acid** using an appropriate and validated analytical method.
- Calculation: Calculate the solubility in the desired units (e.g., g/L, mg/mL).
- Replicates: Perform the determination in triplicate to assess the precision of the measurement.

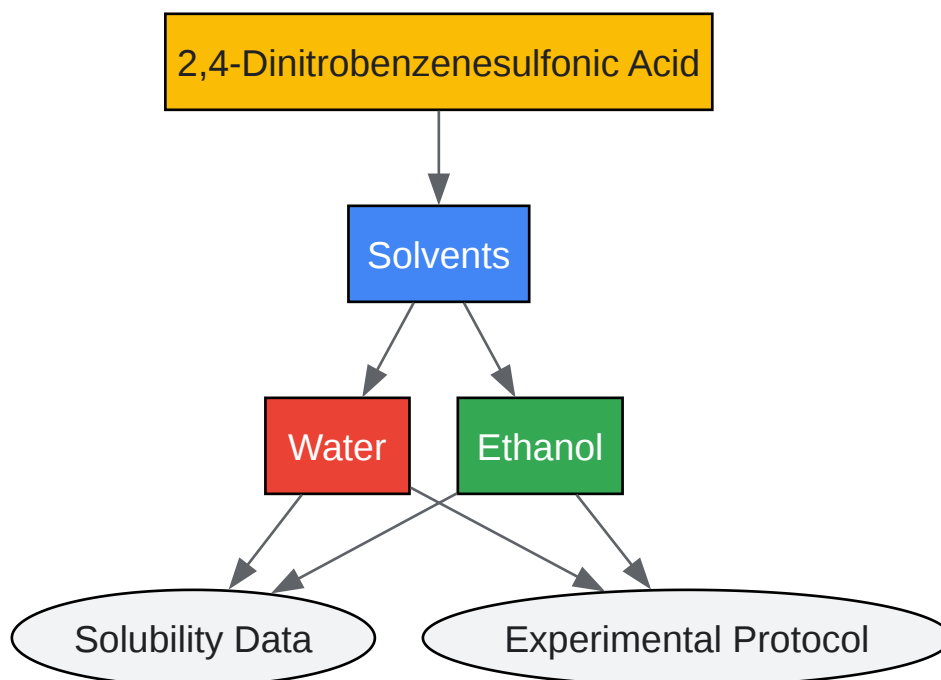
Visualizations

The following diagrams illustrate the logical workflow for determining the solubility of a compound.



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Caption: General workflow for experimental solubility determination.



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